

Technical Guide: 2-(2-Butoxyethoxy)ethyl Acetate (EINECS 254-686-3)

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Compound of Interest

Compound Name: *Einecs 254-686-3*

Cat. No.: *B15194323*

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CAS Number: 124-17-4

Synonyms: Diethylene Glycol Monobutyl Ether Acetate (DGBEA), Butyl CARBITOL™ Acetate, Butyl Diglycol Acetate

Executive Summary

This technical guide provides a comprehensive overview of 2-(2-butoxyethoxy)ethyl acetate (CAS No. 124-17-4), a chemical compound corresponding to EINECS number 254-686-3. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on the compound's physicochemical properties, metabolic fate, and toxicological profile. While direct interactions with specific cellular signaling pathways are not extensively documented in publicly available literature, this guide outlines the established metabolic pathway and provides details on relevant experimental methodologies. The potential applications in pharmaceutical formulations are also discussed, drawing parallels with structurally similar glycol ethers.

Physicochemical Properties

2-(2-butoxyethoxy)ethyl acetate is a high-boiling, colorless liquid with a mild odor. It exhibits good solvency for a variety of resins and is miscible with many organic solvents.^[1] Its key physicochemical properties are summarized in the table below.

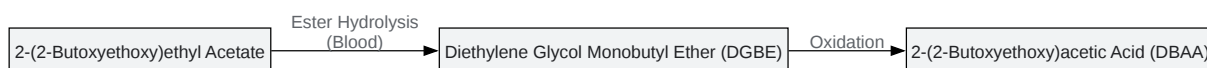
Property	Value	Reference
Molecular Formula	C10H20O4	[2]
Molecular Weight	204.26 g/mol	[2]
Density	0.978 g/mL at 25 °C	[1]
Boiling Point	245 °C	[1]
Melting Point	-32 °C	[1]
Flash Point	102 °C (closed cup)	[1]
Water Solubility	65 g/L at 20 °C	[1][2]
Vapor Pressure	0.04 mmHg at 20 °C	[1]
LogP	1.38280	[2]

Metabolism and Toxicokinetics

The primary metabolic pathway of 2-(2-butoxyethoxy)ethyl acetate involves rapid hydrolysis to diethylene glycol monobutyl ether (DGBE), which is then oxidized to 2-(2-butoxyethoxy)acetic acid (DBAA), the major urinary metabolite.[3] No unchanged parent compound or DGBE is typically detected in the urine.[3]

Metabolic Pathway

The metabolic conversion of 2-(2-butoxyethoxy)ethyl acetate is a two-step process.



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Metabolic pathway of 2-(2-butoxyethoxy)ethyl acetate.

Toxicological Data

The acute toxicity of 2-(2-butoxyethoxy)ethyl acetate has been evaluated in several animal models. The available data is summarized below.

Route	Species	Value	Reference
Oral LD50	Rat	6500 mg/kg	[1]
Oral LD50	Rabbit	2260 mg/kg	[1]
Oral LD50	Chicken	5 mL/kg	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, analysis, and metabolic studies of 2-(2-butoxyethoxy)ethyl acetate are crucial for reproducible research. The following sections outline the methodologies found in the literature.

Synthesis: Continuous Esterification

A method for the continuous production of 2-(2-butoxyethoxy)ethyl acetate involves the esterification of diethylene glycol monobutyl ether with acetic acid.

- Reactants: Diethylene glycol monobutyl ether and acetic acid.[\[4\]](#)
- Catalyst: Solid acid catalyst in a two-part fixed bed reactor.[\[4\]](#)
- Reaction Temperature: 70-150 °C.[\[4\]](#)
- Procedure:
 - The reactants are passed through the fixed bed reactors for continuous esterification.[\[4\]](#)
 - Water generated during the reaction is removed by azeotropic distillation.[\[4\]](#)
 - The reaction product undergoes rectification to remove and recover unreacted starting materials, yielding the final product.[\[4\]](#)

Analytical Method: Gas Chromatography with Flame Ionization Detection (GC-FID)

OSHA Method 83 provides a validated procedure for the determination of 2-(2-butoxyethoxy)ethyl acetate in air samples.

- Sample Collection: Air is drawn through a standard size coconut shell charcoal tube.[\[5\]](#)[\[6\]](#)
- Desorption: The charcoal is desorbed with a 95/5 (v/v) solution of methylene chloride and methanol.[\[5\]](#)[\[6\]](#)
- Analysis: The desorbed sample is analyzed by gas chromatography using a flame ionization detector (GC-FID).[\[5\]](#)[\[6\]](#)
- Storage: Samples should be stored at 0°C or colder to minimize hydrolysis.[\[5\]](#)[\[6\]](#)

In Vitro Hydrolysis and In Vivo Metabolism in Rats

A study investigating the metabolic fate of 2-(2-butoxyethoxy)ethyl acetate in rats provides a framework for its toxicokinetic evaluation.

- In Vitro Hydrolysis:
 - The compound (at a concentration of 5 mM) is incubated in rat blood.[\[3\]](#)
 - The hydrolysis to diethylene glycol monobutyl ether (DGBE) is monitored over time. The reported half-life is less than 3 minutes.[\[3\]](#)
- In Vivo Metabolism and Disposition:
 - Male Sprague-Dawley rats are administered ¹⁴C-labeled 2-(2-butoxyethoxy)ethyl acetate orally at doses of 200 or 2000 mg/kg.[\[3\]](#)
 - Urine is collected over 24 hours to identify and quantify metabolites.[\[3\]](#)
 - The primary metabolite identified is 2-(2-butoxyethoxy)acetic acid.[\[3\]](#)

Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the direct effects of 2-(2-butoxyethoxy)ethyl acetate or its primary metabolite, 2-(2-butoxyethoxy)acetic acid, on specific cellular signaling pathways. Research on the toxicological effects of the parent compound and its metabolites has primarily focused on hematological effects and general cytotoxicity rather than targeted interactions with signaling cascades.[7] The cytotoxic effects of the intermediate metabolite of the related compound 2-butoxyethanol, butoxyacetaldehyde, have been shown to involve alterations in cell morphology and depolymerization of actin-containing stress fibers in vitro.[8] Further research is required to elucidate any potential interactions of 2-(2-butoxyethoxy)ethyl acetate and its metabolites with intracellular signaling.

Relevance to Drug Development

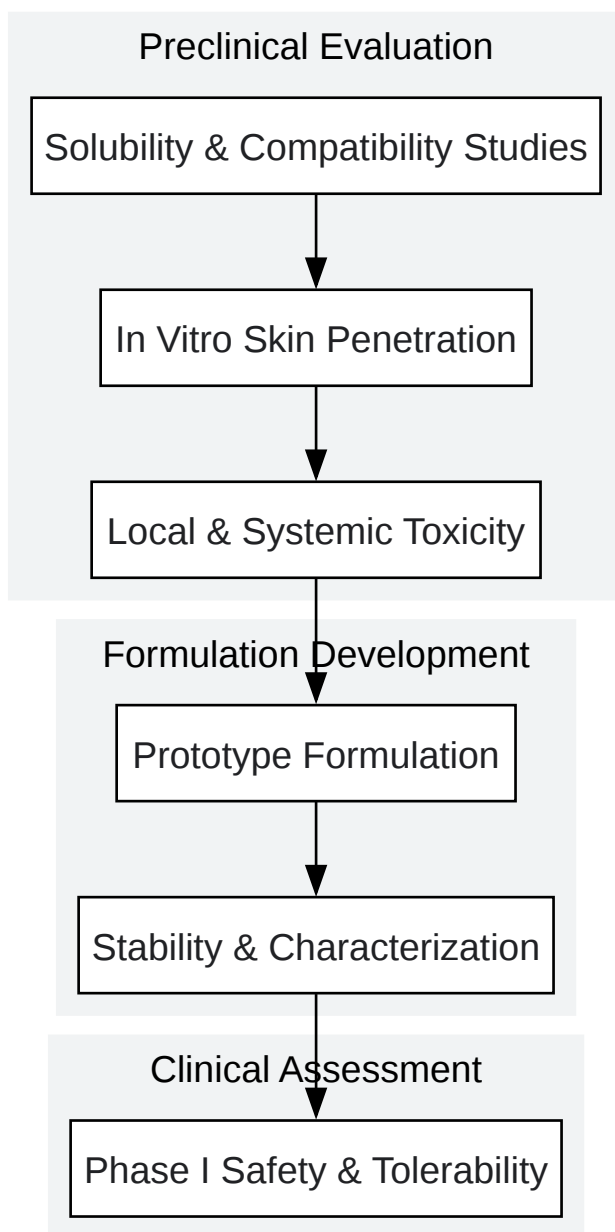
While 2-(2-butoxyethoxy)ethyl acetate is predominantly used as an industrial solvent, its properties and those of structurally similar compounds, such as diethylene glycol monoethyl ether (DEGEE), suggest potential applications in pharmaceutical formulations.[1]

Potential as a Pharmaceutical Excipient

Glycol ethers like DEGEE are utilized in topical, oral, and parenteral drug delivery systems as solvents, solubilizers, and penetration enhancers.[9][10][11] Given its solvent characteristics, 2-(2-butoxyethoxy)ethyl acetate could potentially be explored for similar applications, particularly in topical formulations where its slow evaporation rate could be advantageous.[1] However, a thorough evaluation of its safety and compatibility with active pharmaceutical ingredients would be necessary.

Logical Flow for Formulation Consideration

The decision-making process for considering 2-(2-butoxyethoxy)ethyl acetate as a novel excipient would follow a logical progression.



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